

Application Notes and Protocols for Methyl 2-vinylnicotinate in Cross-Coupling Reactions

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Compound of Interest

Compound Name: Methyl 2-vinylnicotinate

Cat. No.: B173319

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-vinylnicotinate is a versatile heterocyclic building block with significant potential in the synthesis of complex molecules, particularly in the realms of pharmaceutical and materials science. Its structure, featuring a vinyl group and a pyridine ring with a methyl ester, presents two key reactive sites for elaboration through various palladium-catalyzed cross-coupling reactions. While specific literature examples detailing the cross-coupling reactions of **methyl 2-vinylnicotinate** are not extensively documented, its structural motifs suggest high utility in a range of standard transformations.

This document provides a comprehensive overview of the potential applications of **methyl 2-vinylnicotinate** in key cross-coupling reactions. The protocols provided are based on well-established methodologies for structurally similar substrates, such as other vinyl- and halo-pyridines, and are intended to serve as a foundational guide for researchers.

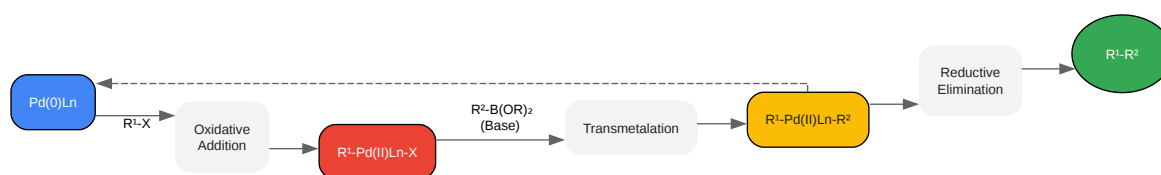
Potential Cross-Coupling Strategies

The vinyl group of **methyl 2-vinylnicotinate** can potentially participate in reactions like the Heck reaction as the alkene component. Furthermore, the pyridine ring can be halogenated (e.g., brominated or iodinated) at various positions, creating a versatile substrate for a multitude of cross-coupling reactions, including Suzuki-Miyaura, Stille, Sonogashira, Negishi, Kumada, and Buchwald-Hartwig amination reactions.

General Catalytic Cycles

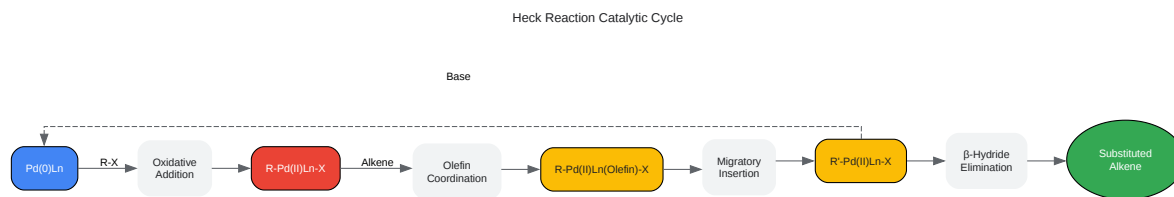
The following diagrams illustrate the fundamental catalytic cycles for several key palladium-catalyzed cross-coupling reactions that are applicable to derivatives of **methyl 2-vinylnicotinate**.

Suzuki-Miyaura Coupling Catalytic Cycle

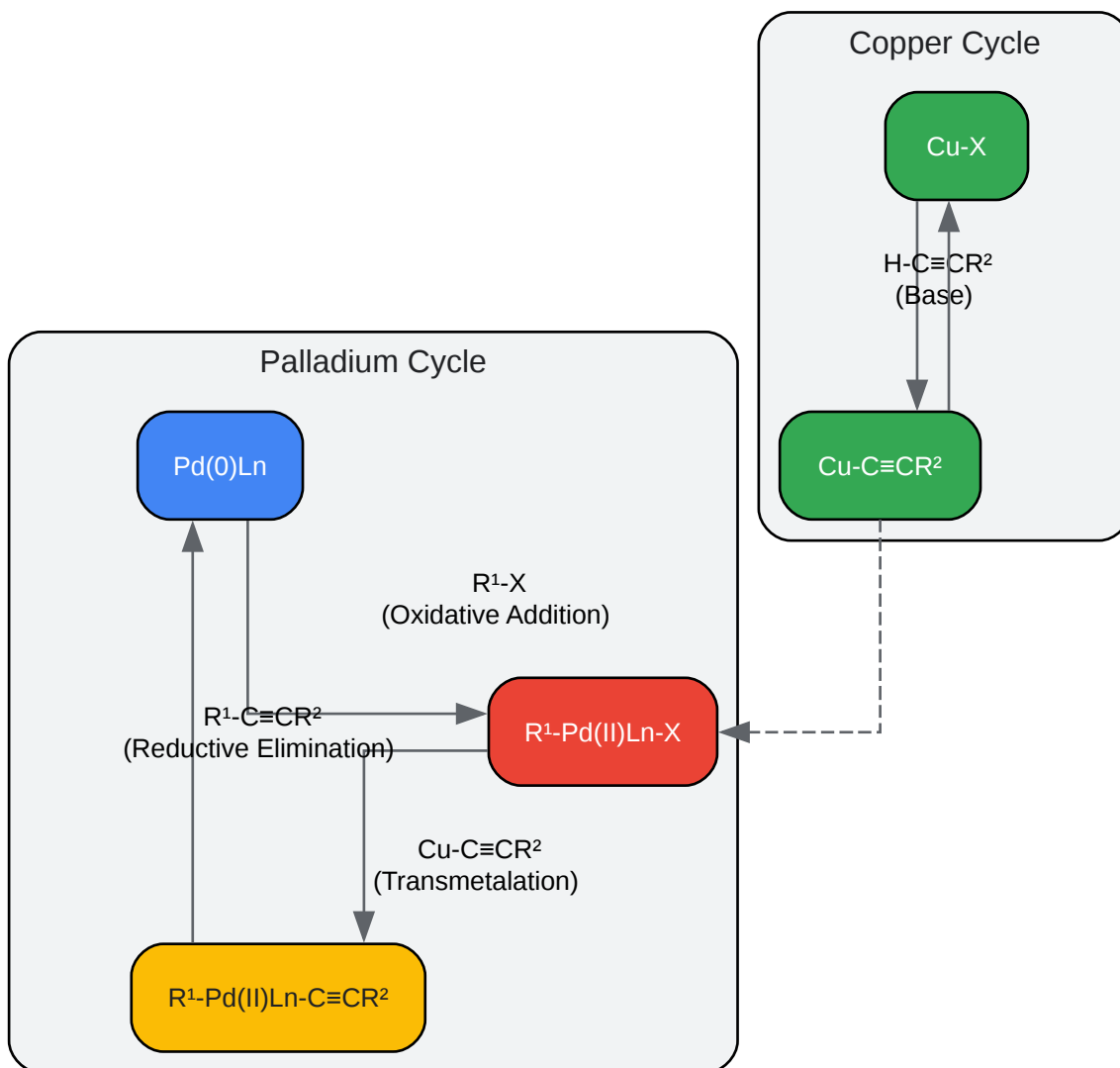


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A simplified catalytic cycle for the Suzuki-Miyaura coupling reaction.



Sonogashira Coupling Catalytic Cycles



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